

Application Notes & Protocols: Fluorescein in Confocal Laser Endomicroscopy

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Compound of Interest

Compound Name: *Fluorescein (sodium)*

Cat. No.: *B12416709*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

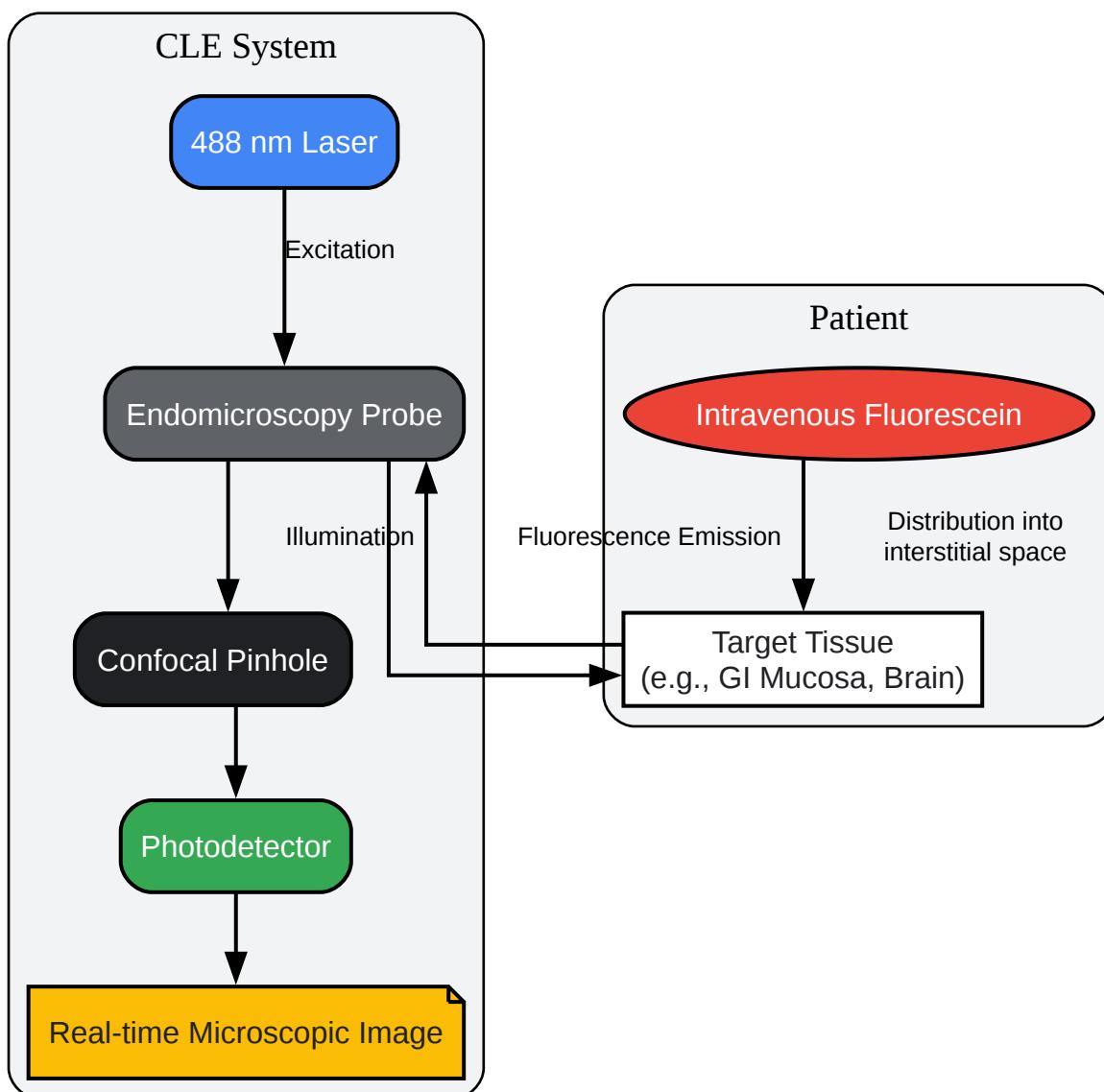
Confocal laser endomicroscopy (CLE) provides real-time, *in vivo* histological imaging of tissues, a process often referred to as "optical biopsy."^{[1][2]} A key enabling technology for CLE is the use of fluorescent contrast agents, with fluorescein sodium being the most widely used.

^[1] Following intravenous administration, fluorescein, a low molecular weight hydrocarbon, diffuses into the interstitial space, highlighting cellular and subcellular structures as well as capillaries.^{[3][4]} This document provides detailed application notes and protocols for the use of fluorescein in CLE, with a focus on its applications in gastroenterology, neurosurgery, and its potential in drug development.

Principle of Fluorescein-Based CLE

Fluorescein is a fluorescent dye that absorbs light in the blue spectrum (excitation maximum ~494 nm) and emits light in the green spectrum (emission maximum ~521 nm).^[5] In CLE systems, a 488 nm laser is used to excite the fluorescein that has extravasated into the tissue.^[6] The emitted fluorescence is captured through a pinhole to reject out-of-focus light, generating high-resolution, optically sectioned images of the tissue microarchitecture.^[4]

(Mandatory Visualization)



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Caption: Principle of fluorescein-based confocal laser endomicroscopy.

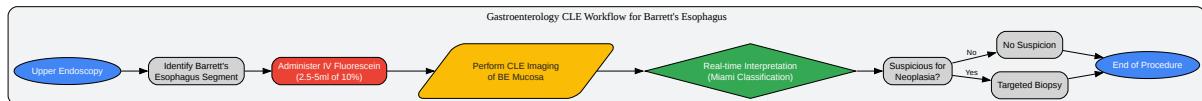
I. Application in Gastroenterology: Barrett's Esophagus Surveillance

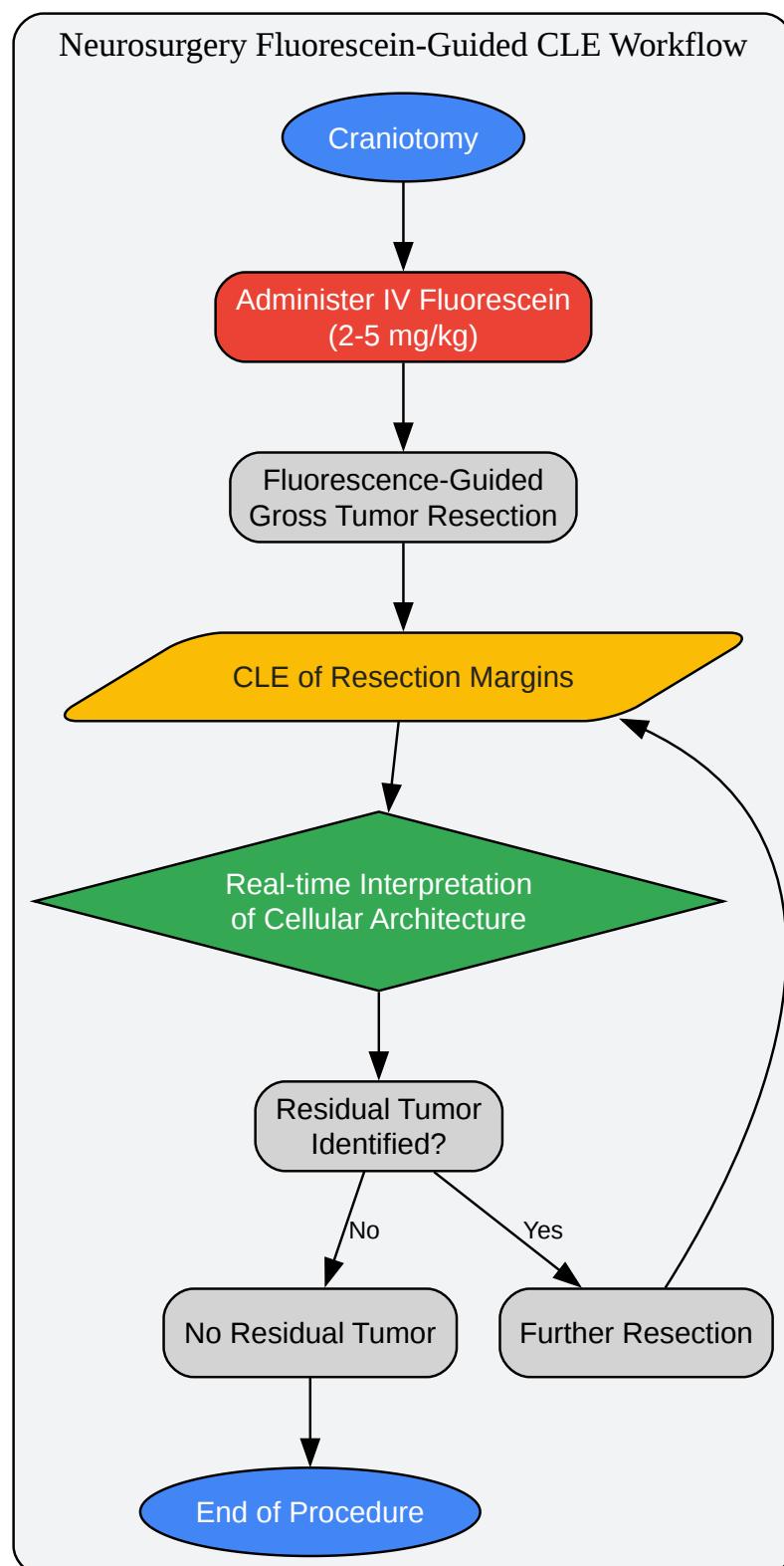
CLE is a valuable tool in the surveillance of Barrett's esophagus (BE) to detect dysplasia and early esophageal adenocarcinoma.^{[2][7]} It allows for targeted biopsies, potentially improving the diagnostic yield compared to random four-quadrant biopsies.^[7]

Experimental Protocol

- Patient Preparation: Patients should fast for at least 8 hours prior to the procedure. Standard sedation for upper gastrointestinal endoscopy is administered.
- Fluorescein Administration: A bolus of 2.5 to 5 mL of 10% sodium fluorescein is administered intravenously.^[1] Optimal imaging is typically achieved between 30 seconds and 8 minutes after injection.^[1]
- CLE Procedure: A probe-based CLE (pCLE) or endoscope-based CLE (eCLE) is used. The endomicroscope is advanced to the BE segment, and the probe is placed in gentle contact with the mucosa.
- Image Acquisition: Real-time video sequences are acquired from different locations within the BE segment. Mosaicing of images can be used to create a larger field of view.
- Image Interpretation: Images are assessed for characteristic features of non-dysplastic BE, low-grade dysplasia (LGD), and high-grade dysplasia (HGD) or early adenocarcinoma.^[4] Biopsies are taken from areas suspicious for neoplasia on CLE imaging.

(Mandatory Visualization)





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